

Spectral data of p-Tolunitrile (NMR, IR, Mass Spec)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Tolunitrile

Cat. No.: B1678323

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A comprehensive analysis of **p-Tolunitrile**, a significant intermediate in the synthesis of pharmaceuticals and agrochemicals, necessitates a thorough understanding of its spectral characteristics.^[1] This technical guide provides an in-depth look at the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **p-Tolunitrile**, offering valuable insights for researchers, scientists, and professionals in drug development.

Spectroscopic Data of p-Tolunitrile

The structural elucidation of **p-Tolunitrile** is achieved through the combined application of various spectroscopic techniques. Each method provides unique information about the molecule's atomic composition and connectivity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule.

¹H NMR Spectral Data

The ¹H NMR spectrum of **p-Tolunitrile** provides information about the different types of protons and their neighboring environments.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.55	Doublet	2H	Ar-H (ortho to CN)
7.25	Doublet	2H	Ar-H (meta to CN)
2.40	Singlet	3H	CH ₃

¹³C NMR Spectral Data

The ¹³C NMR spectrum reveals the number of chemically non-equivalent carbon atoms in the molecule.[\[2\]](#)[\[3\]](#)

Chemical Shift (δ) ppm	Assignment
142.0	Ar-C (para to CN, attached to CH ₃)
132.2	Ar-CH (meta to CN)
129.8	Ar-CH (ortho to CN)
119.0	Cyano (C≡N)
112.5	Ar-C (ipso to CN)
21.5	Methyl (CH ₃)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.[\[4\]](#)

Frequency (cm ⁻¹)	Functional Group
3050-3000	Aromatic C-H Stretch
2925	Aliphatic C-H Stretch
2230	C≡N Stretch (Nitrile)
1610, 1510	Aromatic C=C Stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The molecular formula for **p-Tolunitrile** is C₈H₇N, with a molecular weight of 117.15 g/mol .[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

m/z	Ion
117	[M] ⁺ (Molecular Ion)
116	[M-H] ⁺
90	[M-HCN] ⁺

Experimental Protocols

The acquisition of reliable spectral data is contingent upon meticulous experimental procedures.

NMR Spectroscopy

- **Sample Preparation:** A small amount of **p-Tolunitrile** is dissolved in a deuterated solvent, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆), in an NMR tube.
- **Data Acquisition:** The NMR tube is placed in the spectrometer. For ¹H NMR, the spectrum is acquired using a standard pulse sequence. For ¹³C NMR, a proton-decoupled sequence is typically used to simplify the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.[\[3\]](#)

IR Spectroscopy

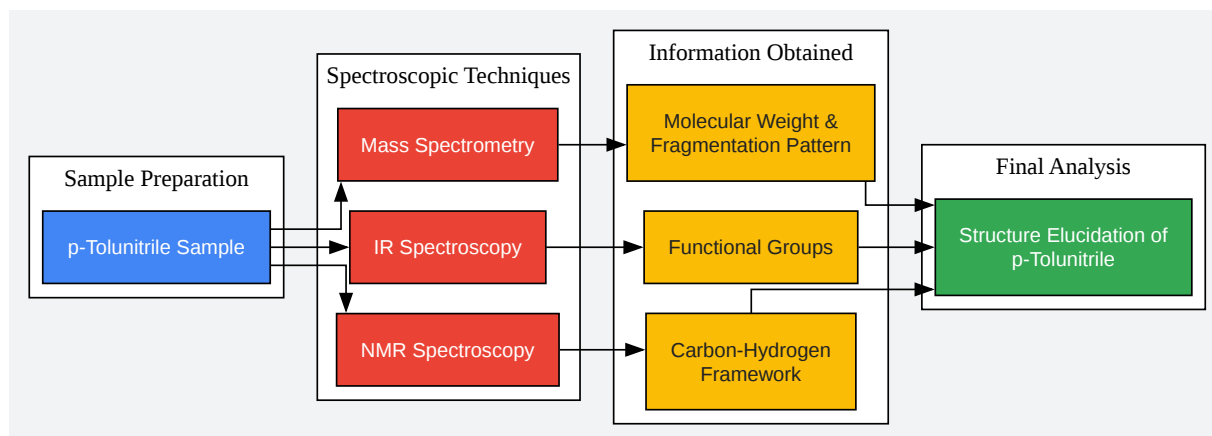
- **Sample Preparation (Solid):** As **p-Tolunitrile** is a solid at room temperature, a common method is to prepare a KBr pellet.^[1] A small amount of the sample is finely ground with dry potassium bromide (KBr) and pressed into a thin, transparent disk.^[8] Alternatively, a Nujol mull can be prepared by grinding the sample with a few drops of Nujol (mineral oil) to form a paste, which is then spread between two salt plates (e.g., NaCl or KBr).^{[9][10]}
- **Sample Preparation (Liquid/Solution):** The compound can be dissolved in a suitable solvent that has minimal interference in the IR region of interest, such as carbon tetrachloride (CCl₄).^[11] The solution is then placed in a liquid sample cell.
- **Data Acquisition:** The prepared sample is placed in the IR spectrometer, and the spectrum is recorded by passing a beam of infrared light through it.

Mass Spectrometry (Gas Chromatography-Mass Spectrometry - GC-MS)

- **Sample Preparation:** A dilute solution of **p-Tolunitrile** is prepared in a volatile organic solvent like dichloromethane or hexane.^[12]
- **Gas Chromatography (GC):** A small volume of the solution is injected into the GC system. The sample is vaporized and carried by an inert gas through a capillary column, which separates the components of the sample based on their boiling points and interactions with the column's stationary phase.^{[13][14]}
- **Mass Spectrometry (MS):** As **p-Tolunitrile** elutes from the GC column, it enters the mass spectrometer. The molecules are ionized, typically by electron ionization (EI), which involves bombarding them with a high-energy electron beam.^[14] This causes the molecule to lose an electron, forming a molecular ion, and also induces fragmentation. The resulting ions are then separated by their mass-to-charge ratio (m/z) by a mass analyzer and detected.^{[13][14]}

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical flow of using different spectroscopic techniques for the structural elucidation of **p-Tolunitrile**.



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Caption: Workflow for the structural elucidation of **p-Tolunitrile**.

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- To cite this document: BenchChem. [Spectral data of p-Tolunitrile (NMR, IR, Mass Spec)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678323#spectral-data-of-p-tolunitrile-nmr-ir-mass-spec>]

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